

Comprehensive Safety and Handling Guide for (-)-M-Methoxyacetyl Chloride

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Compound of Interest

Compound Name: (-)-Methoxyacetyl chloride

Cat. No.: B1630340

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount when handling reactive chemicals like **(-)-Methoxyacetyl chloride**. This guide provides immediate, essential safety protocols, operational procedures, and disposal plans to minimize risks and ensure compliance with safety standards.

Chemical Identifier: **(-)-Methoxyacetyl chloride**, while a specific menthol derivative, is an acyl chloride. The safety information for the closely related and well-documented Methoxyacetyl chloride is highly relevant and will be used as a primary reference for ensuring safe handling. Methoxyacetyl chloride is classified as a flammable liquid and vapor, causes severe skin burns and eye damage, and may cause respiratory irritation.[1][2]

Hazard Summary & Quantitative Data

Proper understanding of the chemical's properties is the first step in safe handling. The following table summarizes key safety and physical data for Methoxyacetyl chloride, which should be considered indicative for **(-)-Methoxyacetyl chloride**.

Parameter	Value	Source
Primary Hazards	Flammable liquid and vapor, Causes severe skin burns and eye damage, May cause respiratory irritation.	[1] [2]
Flash Point	28 °C / 82.4 °F	[3]
Boiling Point	112-113 °C	
Density	1.187 g/mL at 25 °C	
Storage Temperature	2-8°C	[4]

Personal Protective Equipment (PPE)

The correct selection and use of PPE is critical to prevent exposure. The following PPE is mandatory when handling **(-)-Menthoxyacetyl chloride**.

PPE Category	Specification	Rationale
Eye/Face Protection	Chemical safety goggles and a face shield (minimum 8-inch). Must comply with OSHA 29 CFR 1910.133 or European Standard EN166. [5]	To protect against splashes and corrosive vapors that can cause severe eye damage and blindness. [4][5]
Hand Protection	Chemical-resistant gloves (e.g., Neoprene, Nitrile rubber, or PVC). Gloves must be inspected before use. [5]	To prevent skin contact which can result in severe burns. [5]
Body Protection	A chemical-resistant lab coat or a complete chemical suit and apron.	To protect the body from accidental splashes and contact. [5]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if working outside a fume hood or if exposure limits are exceeded. [1]	To prevent inhalation of corrosive vapors that can damage the respiratory tract. [1]

Operational Plan: Step-by-Step Handling Procedure

A systematic approach is critical for the safe handling of **(-)-Menthoxyacetyl chloride**. The following step-by-step protocol outlines the procedure from preparation to disposal.

1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood.[\[5\]](#)
- Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[\[3\]\[5\]](#)
- Remove all sources of ignition, as the substance is flammable.[\[1\]](#) Use spark-proof tools and explosion-proof equipment.[\[1\]\[3\]](#)

2. Handling Procedure:

- Wear all the requisite PPE as detailed in the table above.[5]
- Ground and bond container and receiving equipment to prevent static discharges.[1]
- Handle and open the container with care, as it is moisture-sensitive.[4] Store under a nitrogen blanket if possible.[6]
- Avoid direct contact with skin, eyes, and clothing.[5] Do not inhale vapors or mists.[5]
- When not in use, keep containers securely sealed and stored in a cool, dry, and well-ventilated area away from incompatible materials such as water, strong bases, alcohols, and oxidizing agents.[5]

3. Post-Handling:

- After handling, wash hands and other exposed areas thoroughly with mild soap and water.[5]
- Contaminated clothing should be removed immediately and washed before reuse.[1]

Disposal Plan

Proper disposal of **(-)-Menthoxyacetyl chloride** and contaminated materials is crucial to prevent environmental contamination and ensure safety.

1. Waste Collection:

- Collect surplus and non-recyclable solutions in a designated, labeled container for hazardous waste.
- Do not mix with other waste streams.

2. Disposal Procedure:

- Dispose of the chemical waste through a licensed disposal company.[4]

- Arrange disposal as special waste, in consultation with local waste disposal authorities, and in accordance with national and regional regulations.[2]
- Do not allow the product to enter drains.[4]

Emergency Procedures

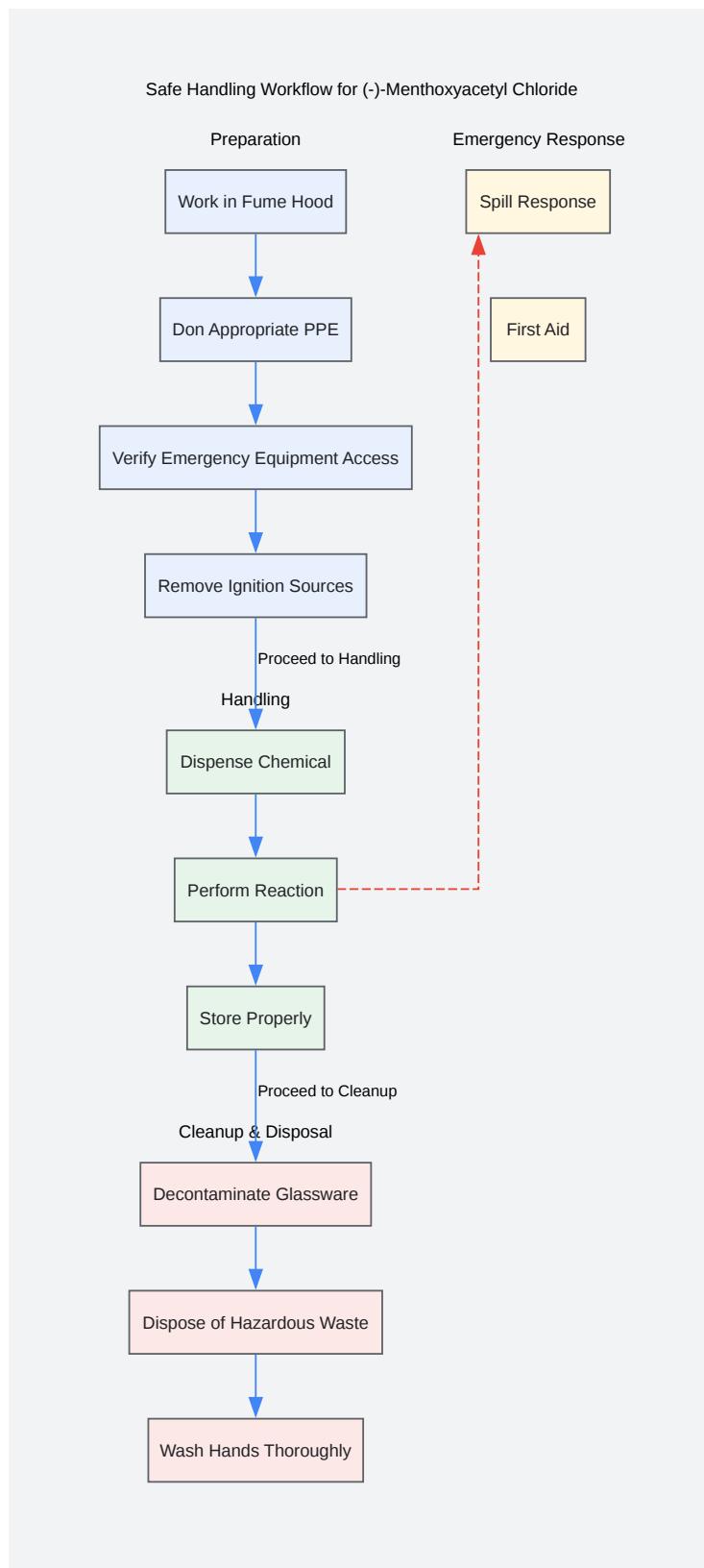
Spill Response:

- In case of a spill, evacuate the area immediately.[5]
- For minor spills, absorb with an inert material such as sand, earth, or vermiculite.[5]
- Collect the absorbed material into a suitable, labeled container for disposal.[5]

First Aid Measures:

- If inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[1][3]
- In case of skin contact: Take off immediately all contaminated clothing. Rinse the skin with copious amounts of water for at least 15 minutes. Seek immediate medical attention.[1][2]
- In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.[1][2]
- If swallowed: Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.[1]

Workflow for Safe Handling of (-)-Menthoxycetyl chloride



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Caption: Workflow for the safe handling of **(-)-Menthoxyacetyl chloride**.

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